

Safe Disposal of 1,1-Ethanediol: A Procedural Guide

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Compound of Interest

Compound Name: 1,1-Ethanediol

Cat. No.: B1196304

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **1,1-Ethanediol**. As **1,1-Ethanediol** is the unstable hydrate of acetaldehyde, existing in equilibrium in aqueous solutions, the disposal procedures outlined below pertain to aqueous solutions of acetaldehyde. Adherence to these guidelines is critical for ensuring laboratory safety and environmental protection.

I. Immediate Safety Considerations

Before handling **1,1-Ethanediol** (acetaldehyde solution), ensure all appropriate personal protective equipment (PPE) is worn. This includes safety glasses, chemical-resistant gloves (e.g., butyl rubber), and a lab coat.[1] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[2][3] Emergency eyewash stations and safety showers must be readily accessible.[1][4]

II. Spill Management

In the event of a spill, immediate action is necessary to contain and clean the affected area.

- **Small Spills:** For minor spills, dilute the area with water and absorb the liquid with an inert, non-combustible material such as vermiculite, dry sand, or earth.[1][5] Do not use combustible materials like sawdust.[5] The absorbed material should then be collected using non-sparking tools and placed in a designated, sealed container for chemical waste.[5]

- Large Spills: For significant spills, evacuate the area and remove all sources of ignition.[1][5]
If it can be done without risk, attempt to stop the leak. Use water spray to reduce vapors.[1]
Prevent the spill from entering sewers or waterways by diking the area.[1]

III. Disposal Protocol

Waste containing **1,1-Ethanediol** (acetaldehyde) must be treated as hazardous waste and disposed of in accordance with federal, state, and local regulations.[5][6]

Step 1: Containerization Place the **1,1-Ethanediol** waste in a clearly labeled, sealed, and appropriate chemical waste container.[6] Ensure the container is compatible with acetaldehyde and will not degrade.

Step 2: Labeling The waste container must be clearly labeled as "Hazardous Waste: Acetaldehyde Solution" and include the concentration and any other components of the mixture.

Step 3: Storage Store the waste container in a designated, well-ventilated, and cool area, away from incompatible materials such as oxidizing agents, acids, and bases.[1][4] The storage area should be secure and have secondary containment.

Step 4: Professional Disposal Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management company. Do not attempt to dispose of **1,1-Ethanediol** down the drain or with regular laboratory trash.[2][6][7]

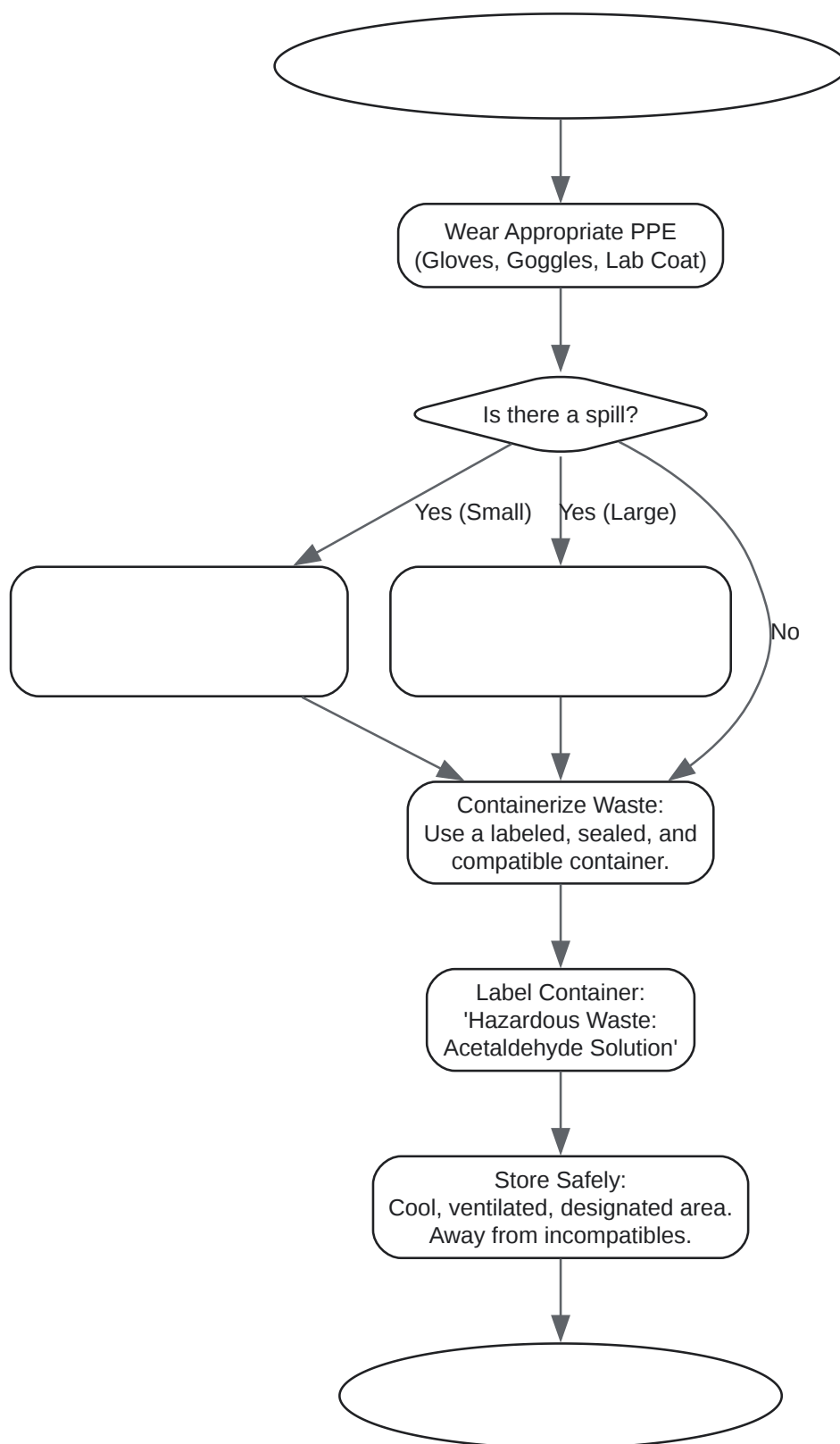
IV. Quantitative Data Summary

The following table summarizes key quantitative data for the primary component, acetaldehyde, which dictates the hazardous properties of **1,1-Ethanediol** solutions.

Property	Value
Oral LD50 (Rat)	661 mg/kg[5]
Inhalation LC50 (Rat)	13,300 mg/L (4 h)[7]
Flash Point	-38°C (-36.4°F)
Boiling Point	21°C (69.8°F)
Flammable Limits (in air)	Lower: 4% Upper: 60%

V. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,1-Ethenediol**.



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Caption: Logical workflow for the safe disposal of **1,1-Ethenediol**.

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References

- 1. actylislab.com [actylislab.com]
- 2. chemos.de [chemos.de]
- 3. carlroth.com [carlroth.com]
- 4. fishersci.com [fishersci.com]
- 5. ACETALDEHYDE [mhcc-or.newlook.safecollegessds.com]
- 6. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 7. agilent.com [agilent.com]
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